

# Methoxypropanol in Agricultural Pesticide Formulations: Application Notes and Protocols

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## Compound of Interest

Compound Name: **Methoxypropanol**

Cat. No.: **B072326**

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## Introduction

**Methoxypropanol**, also known as propylene glycol methyl ether (PGME), is a versatile and effective solvent widely utilized in the formulation of agricultural pesticides. Its favorable physicochemical properties, including high solvency for a wide range of active ingredients (AIs), miscibility with water, and a good balance of volatility, make it a valuable component in developing stable and efficacious pesticide products.[1][2][3] This document provides detailed application notes and experimental protocols for the use of **methoxypropanol** in agricultural pesticide formulations, targeting researchers, scientists, and professionals involved in pesticide development.

## Physicochemical Properties of Methoxypropanol

A thorough understanding of the physicochemical properties of **methoxypropanol** is essential for its effective incorporation into pesticide formulations. Key properties are summarized in the table below.

Property	Value
Chemical Formula	C4H10O2
Molecular Weight	90.12 g/mol
Appearance	Colorless liquid
Odor	Mild, ether-like
Boiling Point	120 °C (248 °F)
Flash Point	31 °C (88 °F)
Density	0.919 g/cm³
Solubility in Water	Miscible
Vapor Pressure	11.7 hPa (at 20 °C)

## Applications in Agricultural Formulations

**Methoxypropanol** serves several critical functions in agricultural pesticide formulations:

- Solvent: It is an excellent solvent for a diverse range of active ingredients, including herbicides, insecticides, and fungicides.<sup>[2][3]</sup> Its strong solvency power helps to maintain the AI in a dissolved state, preventing crystallization and ensuring a homogeneous formulation. <sup>[1]</sup>
- Coupling Agent: In emulsifiable concentrate (EC) and suspension concentrate (SC) formulations, **methoxypropanol** can act as a coupling agent, improving the compatibility and stability of the mixture.
- Volatility Modifier: Its moderate evaporation rate can influence the drying time of the spray deposit on plant surfaces, potentially affecting the uptake and efficacy of the active ingredient.

## Experimental Protocols

Detailed methodologies for key experiments are crucial for evaluating the performance of **methoxypropanol** in pesticide formulations.

## Protocol 1: Determination of Active Ingredient Solubility in Methoxypropanol

Objective: To determine the saturation solubility of a pesticide active ingredient in **methoxypropanol** at a specific temperature.

### Materials:

- Pesticide Active Ingredient (analytical grade)
- **Methoxypropanol** (reagent grade)
- Glass vials with screw caps
- Analytical balance
- Shaking incubator or magnetic stirrer with temperature control
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrumentation

### Procedure:

- Prepare a series of saturated solutions by adding an excess amount of the active ingredient to a known volume of **methoxypropanol** in separate vials.
- Securely cap the vials and place them in a shaking incubator set to a constant temperature (e.g., 25°C).
- Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, cease agitation and allow any undissolved solids to settle.
- Carefully transfer a known volume of the supernatant to a centrifuge tube.

- Centrifuge the samples to remove any remaining suspended particles.
- Accurately dilute an aliquot of the clear supernatant with a suitable solvent.
- Analyze the concentration of the dissolved active ingredient using a validated HPLC method.
- The resulting concentration represents the solubility of the active ingredient in **methoxypropanol** at the tested temperature.

## Protocol 2: Accelerated Storage Stability Test

Objective: To evaluate the chemical and physical stability of a pesticide formulation containing **methoxypropanol** under accelerated storage conditions.

### Materials:

- Test pesticide formulation containing **methoxypropanol**
- Control formulation (without **methoxypropanol**, if applicable)
- Glass containers with airtight seals
- Oven capable of maintaining a constant temperature (e.g.,  $54 \pm 2^\circ\text{C}$ )
- Analytical instrumentation for active ingredient quantification (e.g., HPLC, GC)
- Equipment for physical property assessment (e.g., viscometer, pH meter, particle size analyzer)

### Procedure:

- Package the test and control formulations in appropriate, sealed glass containers.
- Analyze the initial concentration of the active ingredient and the initial physical properties (e.g., pH, viscosity, appearance, particle size distribution for SC formulations) of both formulations at time zero.
- Place the containers in an oven maintained at  $54 \pm 2^\circ\text{C}$  for 14 days.

- After 14 days, remove the samples and allow them to equilibrate to room temperature.
- Visually inspect the samples for any physical changes, such as phase separation, crystallization, sedimentation, or color change.
- Re-analyze the concentration of the active ingredient in both the test and control formulations.
- Measure the final physical properties of both formulations.
- Compare the degradation of the active ingredient and the changes in physical properties between the test and control formulations. A lower degradation rate and minimal changes in physical properties indicate good stability.

## Protocol 3: Emulsion Stability Test (for EC Formulations)

Objective: To assess the ability of an emulsifiable concentrate formulation containing **methoxypropanol** to form a stable emulsion upon dilution with water.

### Materials:

- EC formulation containing **methoxypropanol**
- Standard hard water (e.g., CIPAC Standard Water D)
- Graduated cylinders (100 mL) with stoppers

### Procedure:

- Add 95 mL of standard hard water to a 100 mL graduated cylinder.
- Add 5 mL of the EC formulation to the cylinder.
- Stopper the cylinder and invert it 10 times.
- Allow the cylinder to stand undisturbed and observe the emulsion at specified time intervals (e.g., 5, 30, 60, and 120 minutes).
- Record the volume of any cream or sediment that forms at the top or bottom of the cylinder.

- A stable emulsion will show minimal or no separation over the observation period.

## Protocol 4: Physical Compatibility "Jar Test"

Objective: To assess the physical compatibility of a pesticide formulation containing **methoxypropanol** with other tank-mix partners (e.g., other pesticides, adjuvants, liquid fertilizers).

### Materials:

- Pesticide formulation containing **methoxypropanol**
- Other tank-mix components
- Water from the intended spray source
- Clear glass jars (e.g., 1-quart) with lids
- Pipettes or graduated cylinders

### Procedure:

- Add one pint of the carrier (water or liquid fertilizer) to a clear glass jar.
- If a compatibility agent is being tested, add it to the jar and mix.
- Add the tank-mix partners one at a time in the proper mixing order (consult product labels), capping and inverting the jar to mix after each addition. The typical order is:
  - Wettable powders (WP) and dry flowables (DF)
  - Water-dispersible granules (WDG)
  - Flowables (F) and suspension concentrates (SC)
  - Solutions (S)
  - Emulsifiable concentrates (EC)

- After all components have been added, shake the jar vigorously for 15-30 seconds.
- Let the jar stand for at least 15 minutes and observe for any signs of incompatibility, such as phase separation, precipitation, flocculation, or gelling.
- If the mixture remains uniform, the components are considered physically compatible.

## Data Presentation

Table 1: Physicochemical Properties of **Methoxypropanol**

Property	Value	Reference
Chemical Formula	C4H10O2	-
Molecular Weight	90.12 g/mol	[2]
Appearance	Colorless liquid	[2]
Odor	Mild, ether-like	-
Boiling Point	120 °C (248 °F)	[4]
Flash Point	31 °C (88 °F)	[3]
Density	0.919 g/cm³	[5]
Solubility in Water	Miscible	[3]
Vapor Pressure	11.7 hPa (at 20 °C)	-

Table 2: Example of Accelerated Storage Stability Data

Formulation	Initial AI Conc. (%)	Final AI Conc. (%) after 14 days at 54°C	AI Degradation (%)	Physical Appearance
Formulation A (with Methoxypropanol )	25.2	24.9	1.2	Homogeneous, no separation
Formulation B (without Methoxypropanol )	25.1	23.8	5.2	Phase separation observed

Table 3: Example of Emulsion Stability Data

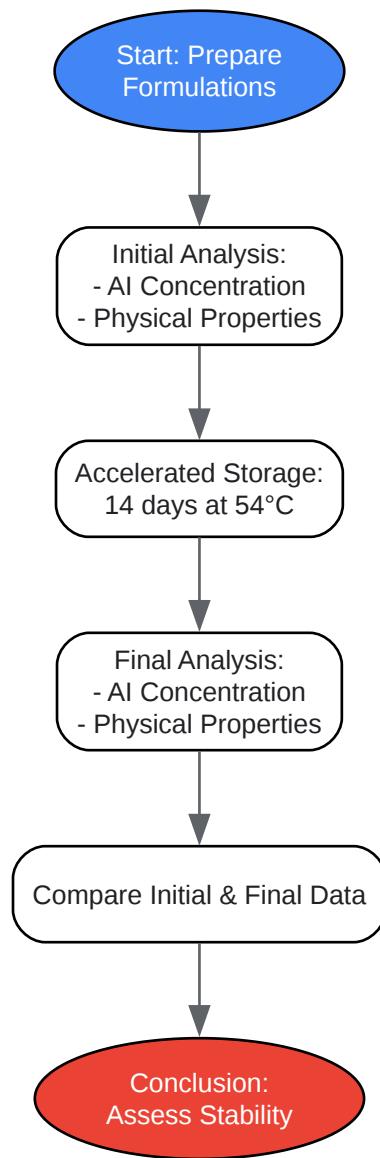
Time (minutes)	Formulation A (with Methoxypropanol) - Cream/Sediment (mL)	Formulation B (without Methoxypropanol) - Cream/Sediment (mL)
5	0	0.5
30	0.2	1.5
60	0.3	2.8
120	0.5	4.2

## Visualizations



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Caption: A simplified workflow for the development of pesticide formulations incorporating **methoxypropanol**.



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Caption: Experimental workflow for the accelerated storage stability test of a pesticide formulation.

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